Application Notes and Protocols for the Analytical Detection of Phenethyl 4-ANPP

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Compound of Interest

Compound Name:	*Phenethyl 4-ANPP*
CAS No.:	*2712312-12-2*
Cat. No.:	*B10783302*

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Introduction

Phenethyl 4-ANPP (N-phenyl-1-(2-phenylethyl)-N-(piperidin-4-yl)ethanamine) is a known precursor and impurity in the illicit synthesis of fentanyl and its analogues.[1][2] Its detection and quantification in various matrices are crucial for forensic investigations, clinical toxicology, and in monitoring illicit drug manufacturing trends.[3][4][5] This document provides detailed application notes and protocols for the analytical detection of **Phenethyl 4-ANPP** using state-of-the-art chromatographic and mass spectrometric techniques.

Analytical Methods Overview

The primary analytical techniques for the sensitive and selective detection of **Phenethyl 4-ANPP** are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). These methods are often employed for the analysis of complex biological matrices such as blood, urine, and hair, as well as in seized drug materials.[6][7][8]

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Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) has emerged as the gold standard for its high sensitivity, specificity, and applicability to a wide range of biological samples.[9][10][11] Gas Chromatography-Mass Spectrometry (GC-MS) is a robust and reliable technique, particularly for the analysis of seized drug powders and can provide valuable structural information.[12][13]

Quantitative Data Summary

The following tables summarize the quantitative performance data for the detection of **Phenethyl 4-ANPP** (often referred to as despropionyl fentanyl or 4-ANPP in literature) in various biological matrices using LC-MS/MS.

Table 1: Quantitative LC-MS/MS Data for **Phenethyl 4-ANPP** in Whole Blood

Parameter	Value	Reference
Limit of Detection (LOD)	0.016 - 0.056 µg/L	[6]
Limit of Quantitation (LOQ)	0.1 - 0.5 µg/L	[6]
100 pg/mL	[11]	
Recovery	38 - 140%	[6]
64 - 97%	[10]	
Precision (%RSD)	< 9% across calibration levels	[14]
Bias	< 20%	[10]

Table 2: Quantitative LC-MS/MS Data for **Phenethyl 4-ANPP** in Urine

Parameter	Value	Reference
Limit of Quantitation (LOQ)	2 - 6 ng/L	[9]
Linearity	> 0.996	[14]
Recovery	74.9 - 97.3%	[9]

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Table 3: Quantitative LC-MS/MS Data for **Phenethyl 4-ANPP** in Hair

Parameter	Value	Reference
Limit of Quantitation (LOQ)	11 - 21 pg/mg	[9]
Recovery	74.3 - 95.7%	[9]

Experimental Protocols

Protocol 1: LC-MS/MS Analysis of **Phenethyl 4-ANPP** in Whole Blood

This protocol is a composite based on validated methods for the quantification of fentanyl analogues in whole blood.[6][10][11]

1. Sample Preparation: Solid Phase Extraction (SPE)

- To 1 mL of whole blood, add an internal standard (e.g., Fentanyl-d5).
- Add 4.0 mL of PBS and 2.0 mL of water.[10]
- Vortex mix the sample.
- Load the sample onto a conditioned SPE cartridge (e.g., CLEAN SCREEN®).
- Wash the cartridge with 3.0 mL of deionized water, followed by 1.0 mL of 1.0 M acetic acid, and finally 3.0 mL of methanol.[10]
- Dry the cartridge thoroughly.
- Elute the analytes with 3.0 mL of a methylene chloride/isopropanol/ammonium hydroxide (78:20:2 v/v/v) mixture.[10]
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

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2. LC-MS/MS Instrumentation and Conditions

- LC System: Agilent 1200 series or equivalent.[15]
- MS System: Agilent 6410 Triple Quadrupole or equivalent.[15]
- Analytical Column: Biphenyl column (e.g., 150 mm x 3.0 mm, 2.7 µm).[15]
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- MRM Transitions: Specific precursor and product ions for **Phenethyl 4-ANPP** and the internal standard should be monitored. For **Phenethyl 4-ANPP** (as 4-ANPP), a common precursor ion is m/z 247.2.

Caption: Workflow for LC-MS/MS analysis of **Phenethyl 4-ANPP** in whole blood.

Protocol 2: GC-MS Analysis of **Phenethyl 4-ANPP** in Seized Materials

This protocol is a general guide for the analysis of **Phenethyl 4-ANPP** in solid drug samples.[7][8]

1. Sample Preparation: Dilution

- Accurately weigh a portion of the homogenized seized material.

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- Dissolve the sample in a suitable organic solvent (e.g., methanol, ethyl acetate).
- Perform serial dilutions to bring the concentration within the calibrated range of the instrument.
- Add an appropriate internal standard (e.g., a deuterated analog or a compound with similar chemical properties).

2. GC-MS Instrumentation and Conditions

- GC System: Agilent 5975 Series GC/MSD or equivalent.[7]
- MS System: Mass Selective Detector.
- Analytical Column: DB-200 or similar mid-polarity column.[8]
- Inlet Temperature: 250°C.
- Carrier Gas: Helium.
- Oven Temperature Program: A temperature ramp is used to separate the analytes. For example, start at 100°C, hold for 1 minute, then ramp to 300°C at 10°C/min, and hold for 5 minutes.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 550.
- Data Analysis: Identification is based on retention time and comparison of the acquired mass spectrum with a reference spectrum from a library or a certified reference material.[12]

Caption: Workflow for GC-MS analysis of **Phenethyl 4-ANPP** in seized materials.

Concluding Remarks

The provided protocols offer robust and sensitive methods for the detection and quantification of **Phenethyl 4-ANPP**. Method selection will depend on the specific application, matrix, and required sensitivity. It is imperative that all methods are fully validated in the laboratory of use to

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ensure accuracy and reliability of results. The presence of **Phenethyl 4-ANPP** can be an indicator of illicit fentanyl synthesis, making its accurate analysis a critical component of forensic and toxicological investigations.[2]

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